

# In-Depth Toxicological Profile of Bromofenoxim and its Metabolites: A Technical Guide

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## Compound of Interest

Compound Name: *Bromofenoxim*

Cat. No.: *B080771*

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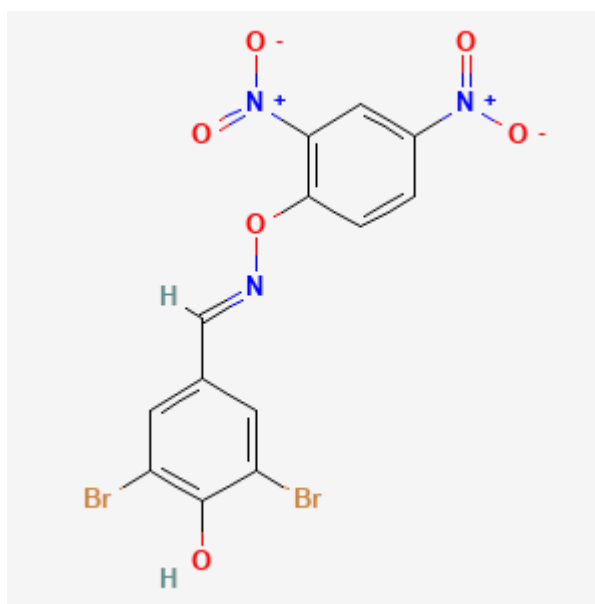
## Abstract

**Bromofenoxim**, a C-nitro compound, is a selective phenoxy herbicide previously marketed under the name Faneron. Although now considered obsolete in many regions, understanding its toxicological profile and that of its metabolites remains crucial for environmental and health risk assessments. This technical guide provides a comprehensive overview of the available toxicological data for **Bromofenoxim** and its potential metabolites, 3,5-dibromo-4-hydroxybenzaldehyde and 2,4-dinitrophenol. It summarizes quantitative toxicity data, details experimental methodologies for key toxicological studies, and visualizes the proposed metabolic pathway. Due to the limited publicly available data specifically for **Bromofenoxim**, this guide also incorporates information on its constituent chemical classes to provide a more complete toxicological picture.

## Chemical Identity

Property	Value
Chemical Name	3,5-Dibromo-4-hydroxybenzaldehyde O-(2,4-dinitrophenyl)oxime
Synonyms	Bromofenoxim, Faneron, C-9122
CAS Number	13181-17-4
Molecular Formula	C <sub>13</sub> H <sub>7</sub> Br <sub>2</sub> N <sub>3</sub> O <sub>6</sub>
Molecular Weight	461.02 g/mol

Chemical Structure

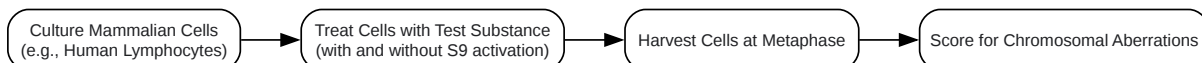
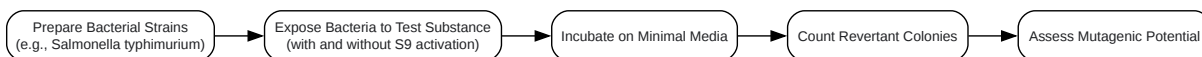
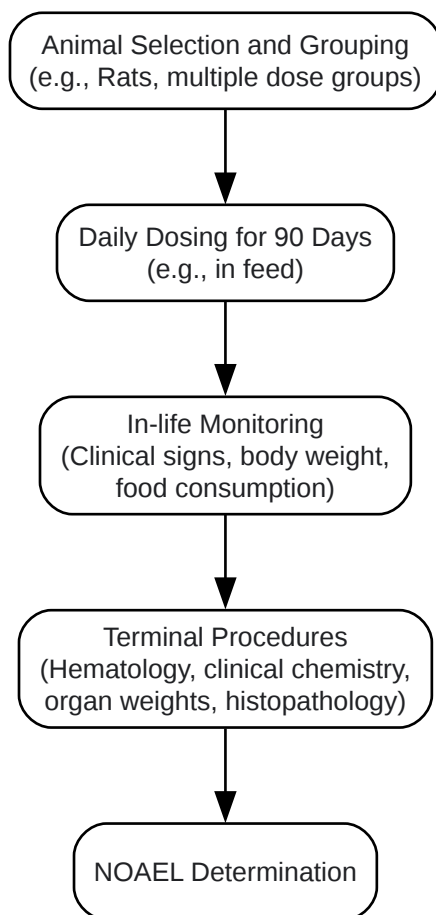
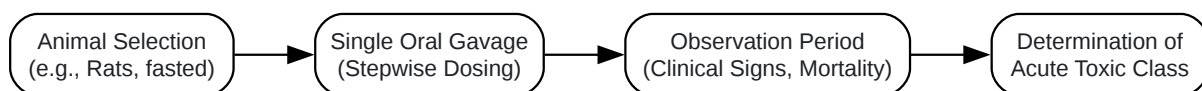
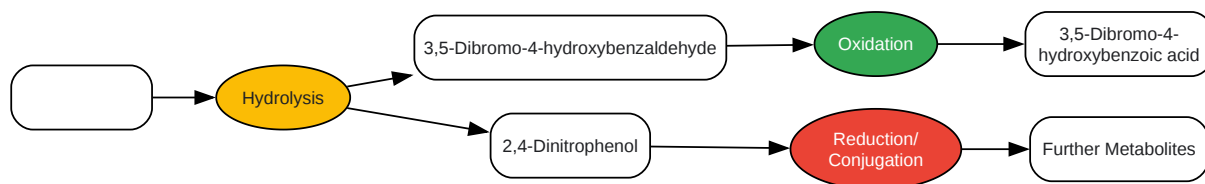


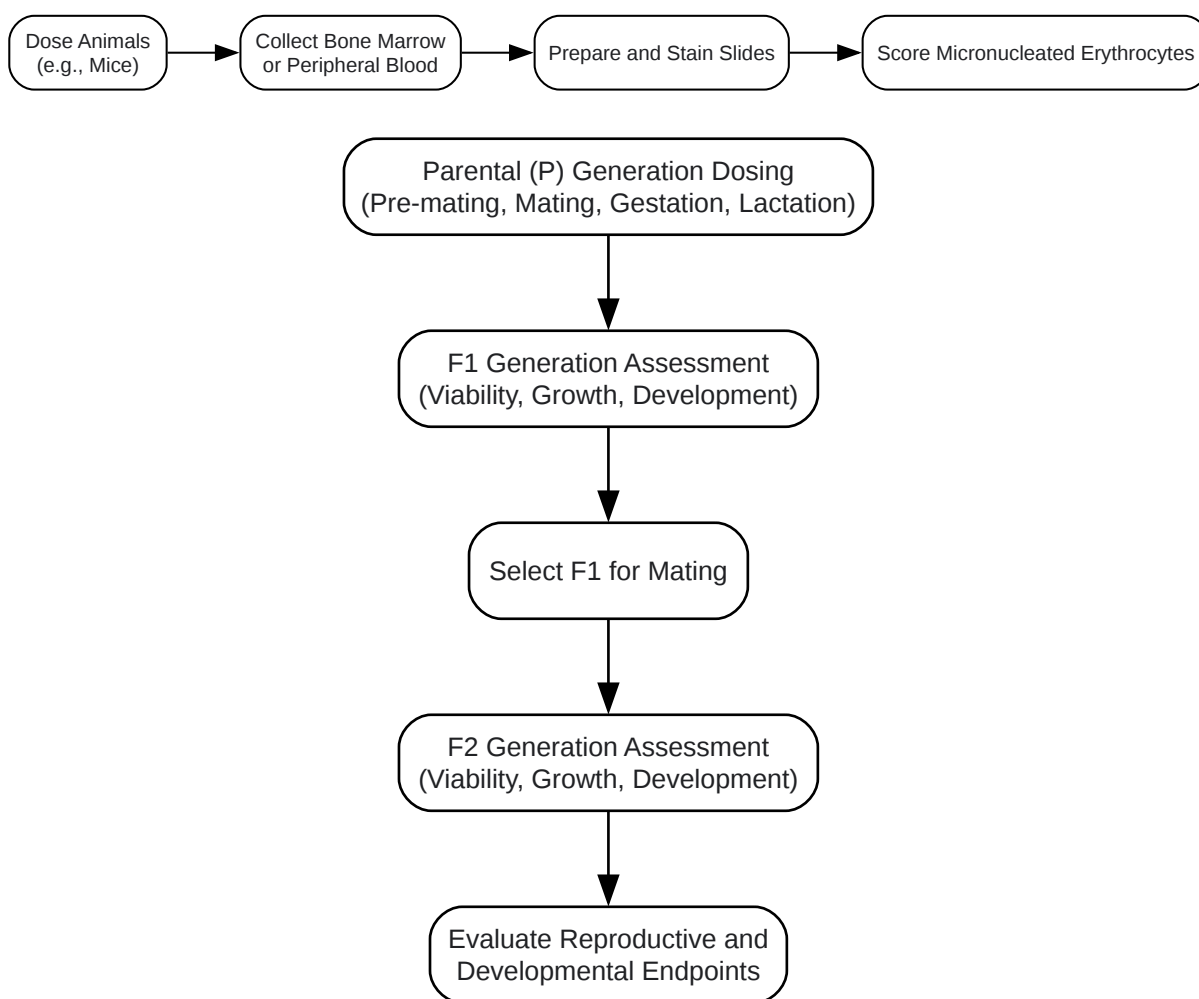
## Toxicokinetics and Metabolism

The complete metabolic pathway of **Bromofenoxim** in mammals has not been fully elucidated in publicly available literature. However, based on its chemical structure, hydrolysis of the oxime ether bond is a probable metabolic route. This would lead to the formation of 3,5-dibromo-4-hydroxybenzaldehyde and 2,4-dinitrophenol.

Further metabolism of these intermediates is anticipated. 3,5-dibromo-4-hydroxybenzaldehyde could be oxidized to the corresponding carboxylic acid, 3,5-dibromo-4-hydroxybenzoic acid. 2,4-dinitrophenol is known to be metabolized through reduction of the nitro groups and conjugation reactions.

A proposed metabolic pathway is illustrated below.





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